Trixylyl Phosphate: An In-depth Technical Guide to its Environmental Fate and Persistence

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Compound of Interest

Compound Name:	*Trixylyl phosphate*
CAS No.:	*3862-12-2*
Cat. No.:	*B3425093*

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Introduction

Trixylyl phosphate (TXP), a complex mixture of aryl phosphate esters, has been utilized as a flame retardant and plasticizer in various industrial applications.[1][2] Its widespread use has led to concerns about its environmental presence and persistence. This technical guide provides a comprehensive overview of the environmental fate of TXP, detailing its persistence, degradation pathways, and potential for bioaccumulation. The information is presented to support environmental risk assessment and inform the development of safer alternatives. Commercial TXP is a substance of Unknown or Variable composition, Complex reaction products, or Biological materials (UVCB), meaning it comprises over 50 different constituents. [1]

Physicochemical Properties

The environmental behavior of a chemical is largely governed by its physicochemical properties. **Trixylyl phosphate** is a liquid at room temperature with low water solubility and a

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high octanol-water partition coefficient (log Kow), indicating its lipophilic nature and potential for partitioning into organic matter and biota.[3][4]

Property	Value	Reference
Molecular Formula	C24H27O4P	[5]
Molecular Weight	410.45 g/mol	[5]
Physical State	Clear liquid	[5]
Melting Point	~ -20°C (pour point for commercial products)	[5]
Boiling Point	243-265°C at 1,333 Pa	[5]
Vapour Pressure	4.7 x 10-4 Pa at 20°C	[5]
Water Solubility	0.89 mg/L at room temperature	[5]
log Kow	5.63	[4][5]

Environmental Fate and Persistence

The environmental fate of **trixylyl phosphate** is determined by a combination of biotic and abiotic processes, including biodegradation, hydrolysis, photolysis, and bioaccumulation.

Biodegradation

Biodegradation is a key process in the environmental removal of organic compounds. Studies have shown that **trixylyl phosphate** is inherently biodegradable, although it is not readily biodegradable.[5][6] This means that while it can be broken down by microorganisms, the process may be slow under certain environmental conditions.

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Test Type	Duration	Degradation	Result	Reference
Ready Biodegradability (OECD 301C)	28 days	0-1% of Theoretical Oxygen Demand (ThOD)	Not readily biodegradable	[6]
Ready Biodegradability (OECD 301F)	28 days	29% of ThOD	Not readily biodegradable	[6]
Ready Biodegradability (OECD 301F - extended)	68 days	>60% of ThOD	Inherently biodegradable	[6]
SCAS Test	25 weeks	13% (at 13 mg/L/day)	Slow biodegradation	[6][7]

The primary biodegradation pathway for triaryl phosphates like TXP is believed to be a stepwise enzymatic hydrolysis, ultimately yielding xylenols and phosphoric acid.[8]

Hydrolysis

Hydrolysis is a chemical degradation process that can be significant for phosphate esters. **Trixylyl phosphate** is generally stable to hydrolysis at neutral pH. However, under alkaline conditions, the rate of hydrolysis increases.[7] The estimated half-life for hydrolysis at pH 7 is over one year, while at pH 9 it is estimated to be around 9.3 days.[9] The hydrolysis process involves the stepwise cleavage of the ester bonds, forming dixylyl hydrogen phosphate and subsequently xylyl dihydrogen phosphate, before complete breakdown to xylenol and phosphoric acid.[8]

Photolysis

Direct photolysis of **trixylyl phosphate** in the environment is not expected to be a significant degradation pathway.[5][6] This is because TXP does not absorb UV light at wavelengths greater than 290 nm, which is the environmentally relevant part of the solar spectrum.[6]

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However, atmospheric photooxidation is predicted to occur with a half-life of approximately eight hours.[5]

Bioaccumulation

Due to its high lipophilicity (high log Kow), **trixylyl phosphate** has a significant potential for bioaccumulation in aquatic organisms.[3] Experimental studies have determined a bioconcentration factor (BCF) in fish to be in the range of 1,300 to 1,900 L/kg.[4] A BCF value of this magnitude indicates a high potential for the substance to accumulate in the tissues of aquatic organisms. The Australian Industrial Chemicals Introduction Scheme (AICIS) classifies TXP as having a low potential for bioaccumulation, however, a UK environmental risk evaluation report highlights a BCF of around 1,900 l/kg and considers it to have a relatively high bioconcentration factor.[5][10]

Parameter	Value	Reference
Bioconcentration Factor (BCF) in fish	1,300 - 1,900 L/kg	[4]
Log Kow	5.63	[4][5]

Experimental Protocols

Biodegradation: OECD 301F Manometric Respirometry Test

This test evaluates the ready biodegradability of a substance by measuring oxygen consumption.

- Inoculum: Activated sludge from a domestic wastewater treatment plant is used as the microbial inoculum.
- Test Medium: A mineral medium containing the test substance as the sole source of organic carbon is prepared.
- Test Setup: The inoculated medium is placed in a closed respirometer flask and stirred continuously at a constant temperature (typically 20-25°C) in the dark for 28 days.

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- Oxygen Measurement: The consumption of oxygen is measured over time using a manometer or an electrolytic oxygen generation system to maintain a constant gas volume.

- Data Analysis: The amount of oxygen consumed by the microbial population during the degradation of the test substance is corrected for the oxygen uptake in a blank control (inoculum only). The biodegradation is expressed as a percentage of the theoretical oxygen demand (ThOD). A substance is considered readily biodegradable if it reaches 60% of its ThOD within a 10-day window during the 28-day test period.[8][11][12]

Octanol-Water Partition Coefficient (log Kow): OECD 117 HPLC Method

This method determines the log Kow of a substance using high-performance liquid chromatography (HPLC).

- Principle: The method is based on the correlation between the retention time of a substance on a reverse-phase HPLC column and its log Kow. Lipophilic substances have longer retention times.

- Stationary Phase: A column packed with a solid phase, typically silica, chemically bonded with long hydrocarbon chains (e.g., C18) is used.

- Mobile Phase: A mixture of a polar solvent (e.g., methanol or acetonitrile) and water is used as the mobile phase. The elution is performed under isocratic conditions (constant mobile phase composition).

- Calibration: A calibration curve is generated by injecting a series of reference compounds with known log Kow values and plotting their retention times against their log Kow.

- Sample Analysis: The test substance is injected into the HPLC system, and its retention time is determined.

- Calculation: The log Kow of the test substance is calculated by interpolating its retention time on the calibration curve.[5][6][10]

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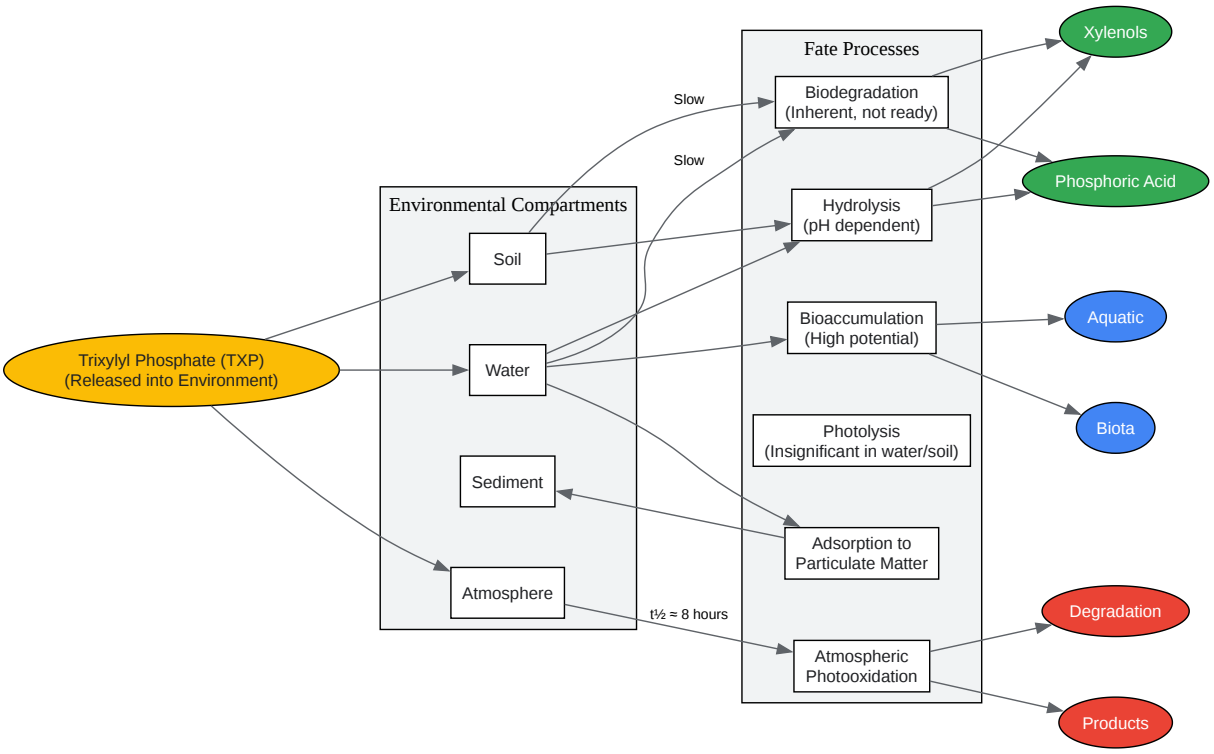
Bioconcentration Factor (BCF): OECD 305 Fish Bioconcentration Flow-through Method

This test determines the potential of a substance to accumulate in fish from the surrounding water.

- Test Organism: A suitable fish species, such as rainbow trout (Oncorhynchus mykiss) or zebrafish (Danio rerio), is selected.
- Test System: A flow-through system is used to maintain a constant concentration of the test substance in the water throughout the exposure period.
- Exposure Phase (Uptake): Fish are exposed to a constant, sublethal concentration of the test substance in the water for a defined period (e.g., 28 days). Water and fish tissue samples are collected at regular intervals and analyzed for the concentration of the test substance.
- Depuration Phase (Elimination): After the exposure phase, the fish are transferred to clean, uncontaminated water. Fish tissue samples are collected at regular intervals to measure the rate of elimination of the substance.
- Data Analysis: The bioconcentration factor (BCF) is calculated as the ratio of the concentration of the substance in the fish tissue at steady-state to its concentration in the water. If a steady state is not reached, the BCF can be calculated as the ratio of the uptake rate constant to the depuration rate constant.[2][13][14]

Diagrams

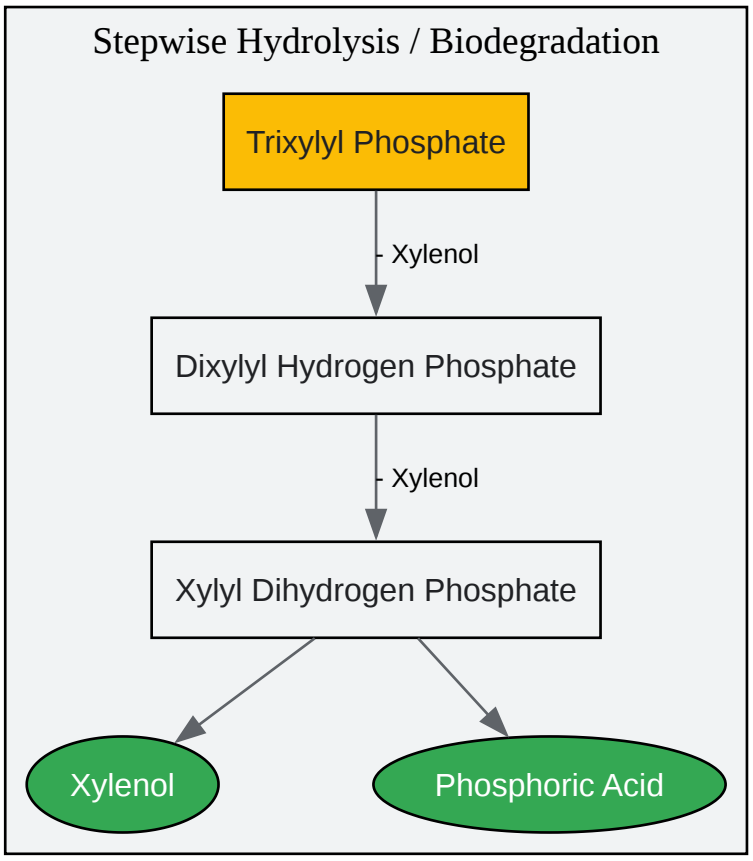
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Caption: Overview of the environmental fate pathways of **Trixylyl Phosphate** (TXP).

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Caption: Stepwise degradation pathway of **Trixylyl Phosphate**.

Conclusion

Trixylyl phosphate is a persistent organic pollutant that exhibits slow biodegradation in the environment. While not readily biodegradable, it is inherently susceptible to microbial degradation over extended periods. Its high lipophilicity leads to a significant potential for bioaccumulation in aquatic organisms, posing a risk to food webs. Hydrolysis is a relevant degradation pathway, particularly in alkaline conditions, whereas direct photolysis is not considered significant. The information compiled in this guide, including the detailed experimental protocols, provides a critical resource for researchers and professionals involved in environmental risk assessment and the development of more benign alternatives. Further research should focus on the long-term environmental impacts of TXP and its degradation products.

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References

- 1. petroleumhpv.org [petroleumhpv.org]
- 2. Bioaccumulation in fish | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 3. Partition coefficient octanol/water | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 4. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- 5. OECD Test 117: Partition coefficient (n-octanol/water) by HPLC method - Analytice [analytice.com]
- 6. oecd.org [oecd.org]
- 7. OECD 117 - Partition Coefficient, HPLC Method - Situ Biosciences [situbiosciences.com]
- 8. OECD 301f : Ready biodegradability in aerobic aqueous medium - [impact-solutions.co.uk]
- 9. Trixylenyl phosphate | C24H27O4P | CID 19736 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. oecd.org [oecd.org]
- 11. OECD 301F: Manometric Respiratory Biodegradability Test - Aropha [aropha.com]
- 12. OECD 301/310: Ready Biodegradability Tests | ibacon GmbH [ibacon.com]
- 13. downloads.regulations.gov [downloads.regulations.gov]
- 14. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
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